

An In-depth Technical Guide on the Physical Properties of Pentafluoroiodoethane

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Compound of Interest

Compound Name: **Pentafluoroiodoethane**

Cat. No.: **B1347087**

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This guide provides a comprehensive overview of the key physical properties of **Pentafluoroiodoethane** (C_2F_5I), specifically its boiling point and density. The information is intended for researchers, scientists, and professionals in drug development who may utilize this compound in their work.

Quantitative Data Summary

The physical properties of **Pentafluoroiodoethane** are summarized in the table below, providing a clear and concise reference.

Physical Property	Value	Conditions
Boiling Point	12-13 °C	at standard atmospheric pressure
Density	2.085 g/mL	at 25 °C
2080 kg/m ³	Not specified, likely standard conditions	

Experimental Protocols

While specific experimental documentation for the determination of **Pentafluoroiodoethane**'s physical properties is not detailed in the provided literature, standard methodologies for determining the boiling point and density of haloalkanes are well-established.

Boiling Point Determination:

A common and effective method for determining the boiling point of a small quantity of a liquid is the Thiele Tube Method.[\[1\]](#)

- Sample Preparation: A small amount of **Pentafluoriodoethane** (less than 0.5 mL) is placed into a small test tube. A capillary tube, sealed at one end, is inverted and placed into the sample.
- Apparatus Setup: The small test tube is attached to a thermometer, ensuring the sample is aligned with the thermometer's bulb. This assembly is then placed into a Thiele tube containing a high-boiling point oil (e.g., mineral oil).
- Heating: The Thiele tube is gently heated. As the temperature rises, the air trapped in the capillary tube will expand and be released as a slow stream of bubbles.
- Observation: Heating continues until a steady and rapid stream of bubbles emerges from the capillary tube. At this point, the heat source is removed.
- Measurement: The liquid is allowed to cool. The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.[\[1\]](#) This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.

Density Determination:

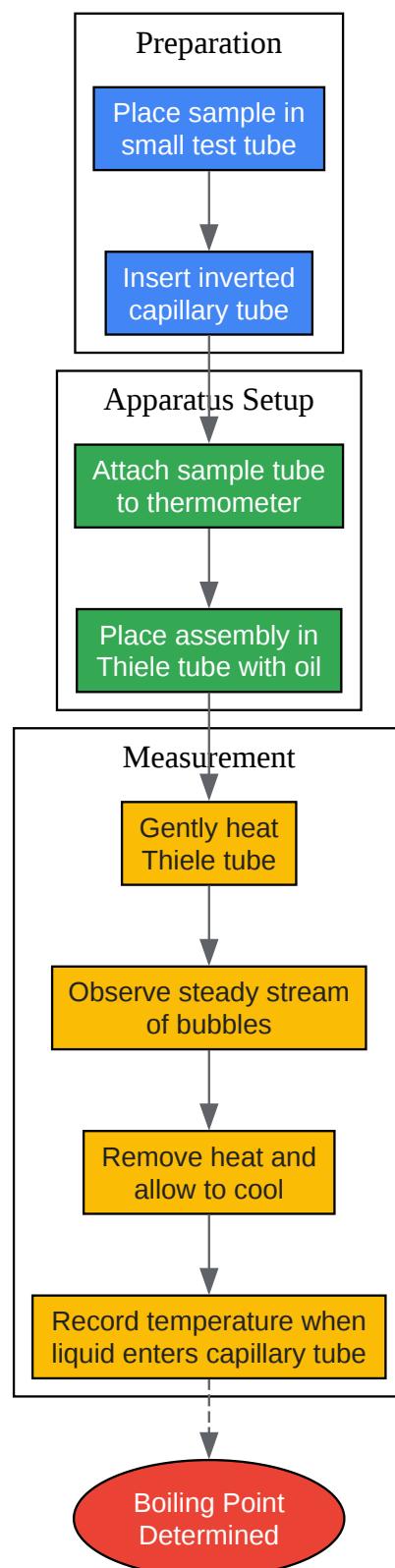
The density of a liquid is typically determined using a pycnometer or a hydrometer.

- Pycnometer Method:
 - The mass of a clean, dry pycnometer (a flask with a specific volume) is accurately measured.
 - The pycnometer is filled with **Pentafluoriodoethane**, and its mass is measured again.
 - The mass of the **Pentafluoriodoethane** is determined by subtracting the mass of the empty pycnometer.

- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer. The measurement should be conducted at a constant, recorded temperature.
- Hydrometer Method:
 - A sufficient amount of **Pentafluoroiodoethane** is placed in a graduated cylinder.
 - A hydrometer, a calibrated instrument for measuring liquid density, is gently lowered into the liquid until it floats freely.
 - The density is read directly from the scale on the hydrometer at the point where the surface of the liquid meets the stem.

Visualizations

The following diagram illustrates the general workflow for determining the boiling point of a substance using the Thiele tube method.



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References

- 1. chem.libretexts.org [chem.libretexts.org]
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